Pemetrexed Disodium Reconstitution for Intravenous Infusion: A Technical Support Guide

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Compound of Interest

Compound Name:	*Pemetrexed Disodium*
CAS No.:	*150399-23-8*
Cat. No.:	*B1139285*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the reconstitution of **Pemetrexed Disodium** for intravenous infusion experiments. It includes troubleshooting advice and frequently asked questions to address common challenges encountered in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What is the correct procedure for reconstituting **Pemetrexed Disodium** powder?

A1: To reconstitute **Pemetrexed Disodium**, use a sterile syringe to add the appropriate volume of 0.9% Sodium Chloride Injection, USP (preservative-free) to the vial.[1] Gently swirl the vial until the powder is completely dissolved.[2] Do not use calcium-containing solutions for reconstitution.[1][2]

Q2: What should the reconstituted solution look like?

A2: The reconstituted solution should be clear and range in color from colorless to yellow or green-yellow.[3] Do not administer if particulate matter is observed.

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Q3: What is the final concentration of the reconstituted solution?

A3: The reconstituted solution of **Pemetrexed Disodium** typically has a concentration of 25 mg/mL.

Q4: How should the reconstituted **Pemetrexed Disodium** be further diluted for intravenous infusion?

A4: The calculated dose of the reconstituted solution should be further diluted with 0.9% Sodium Chloride Injection (preservative-free) to a total volume of 100 mL for intravenous infusion.

Q5: What is the recommended duration for intravenous infusion?

A5: **Pemetrexed Disodium** is administered as an intravenous infusion over 10 minutes.

Troubleshooting Guide

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Issue	Possible Cause	Recommended Solution
Difficulty Dissolving Powder	Inadequate swirling or incorrect diluent.	Gently swirl the vial continuously until the powder is fully dissolved. Ensure only 0.9% Sodium Chloride Injection, USP (preservative-free) is used for reconstitution.
Presence of Particulate Matter	Incomplete dissolution or contamination.	Visually inspect the solution before administration. If particulate matter is observed, discard the vial.
Precipitation in the Infusion Bag	Incompatibility with the infusion fluid or other drugs.	Pemetrexed disodium is physically incompatible with diluents containing calcium, such as Ringer's solution and lactated Ringer's solution. It should not be co-administered with numerous other drugs due to the risk of precipitation. Always use 0.9% Sodium Chloride Injection for dilution.
Color Change of the Solution	Degradation of the product.	A browning of the solution may indicate degradation, especially with prolonged storage at room temperature. Use reconstituted solutions promptly or store as recommended.
Unexpected Subject Toxicity	Lack of appropriate premedication.	To reduce treatment-related toxicity, subjects should receive prophylactic folic acid and vitamin B12. Pre-treatment with a corticosteroid like dexamethasone can reduce

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	the incidence and severity of skin reactions.

Quantitative Data Summary

Reconstitution and Dilution Parameters

Parameter	Value	Reference
Reconstitution Diluent	0.9% Sodium Chloride Injection, USP (preservative-free)	
Reconstitution Volume (100 mg vial)	4.2 mL	
Reconstitution Volume (500 mg vial)	20 mL	
Final Reconstituted Concentration	25 mg/mL	
Infusion Diluent	0.9% Sodium Chloride Injection, USP (preservative-free)	
Final Infusion Volume	100 mL	
Infusion Duration	10 minutes	

Stability of **Pemetrexed Disodium** Solutions

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Condition	Storage Temperature	Duration	Reference
Reconstituted Solution	Refrigerated (2-8°C)	Up to 24 hours	
Reconstituted Solution	Room Temperature (25°C)	Up to 24 hours	
Diluted Infusion Solution	Refrigerated (2-8°C)	Up to 24 hours	
Diluted Infusion Solution	Room Temperature (25°C)	Up to 24 hours	
Reconstituted in Polypropylene Syringes	Refrigerated	31 days	
Reconstituted in Polypropylene Syringes	Room Temperature	2 days	

Experimental Protocols

Protocol 1: Reconstitution of **Pemetrexed Disodium** Lyophilized Powder

- Preparation: Ensure all materials are sterile. Work within a laminar flow hood to maintain aseptic conditions.
- Diluent Addition: Using a sterile syringe, withdraw the appropriate volume of preservative-free 0.9% Sodium Chloride Injection (4.2 mL for a 100 mg vial, 20 mL for a 500 mg vial).
- Reconstitution: Inject the diluent into the **Pemetrexed Disodium** vial.
- Dissolution: Gently swirl the vial until the lyophilized powder is completely dissolved. The resulting solution will have a concentration of 25 mg/mL.
- Inspection: Visually inspect the reconstituted solution for any particulate matter or discoloration. The solution should be clear and colorless to yellow or green-yellow. If any

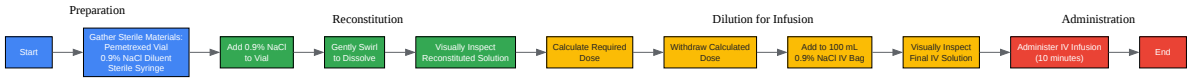
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particles are visible, the solution should be discarded.

Protocol 2: Preparation of Intravenous Infusion Solution

- Dosage Calculation: Calculate the required dose of **Pemetrexed Disodium** based on the experimental design (e.g., 500 mg/m²).
- Withdrawal: Aseptically withdraw the calculated volume of the 25 mg/mL reconstituted **Pemetrexed Disodium** solution from the vial.
- Dilution: Add the withdrawn **Pemetrexed Disodium** solution to an infusion bag containing 0.9% Sodium Chloride Injection to achieve a final total volume of 100 mL.
- Mixing: Gently mix the contents of the infusion bag.
- Final Inspection: Visually inspect the final infusion solution for particulate matter and discoloration before administration.

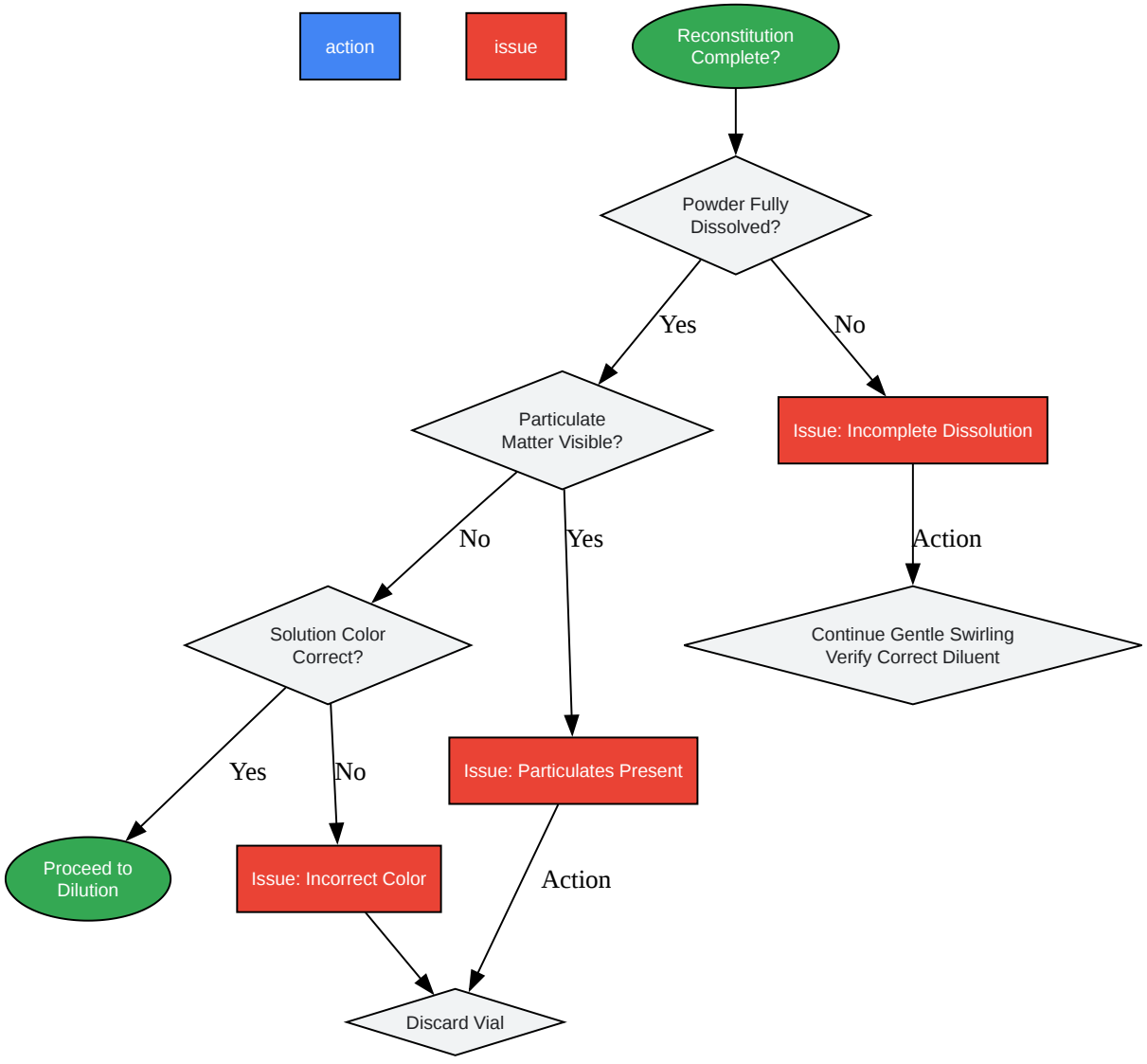
Visualized Workflows



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Pemetrexed Disodium Reconstitution and Infusion Workflow

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Troubleshooting Logic for Pemetrexed Reconstitution

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References

- 1. DailyMed - PEMETREXED- pemetrexed disodium injection, powder, lyophilized, for solution [dailymed.nlm.nih.gov]
- 2. publications.ashp.org [publications.ashp.org]
- 3. accessdata.fda.gov [accessdata.fda.gov]
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